

PKI-402 Solubility and Preparation Data

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Compound Focus: Pki-402

CAS No.: 1173204-81-3

Cat. No.: S548413

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The table below summarizes key quantitative data for preparing **PKI-402** stock solutions.

Property	Value / Description	Citation
Recommended Solvent	DMSO	[1] [2] [3]
Reported Solubility in DMSO	5 mg/mL (8.76 mM)	[1] [4]
	0.5 mg/mL (0.87 mM)	[2] [3]
Molecular Weight	570.65 g/mol	[1] [2] [3]
CAS Number	1173204-81-3	[1] [2] [3]
Purity	≥ 98% - 99.94%	[1] [5]

Troubleshooting Solubility Issues

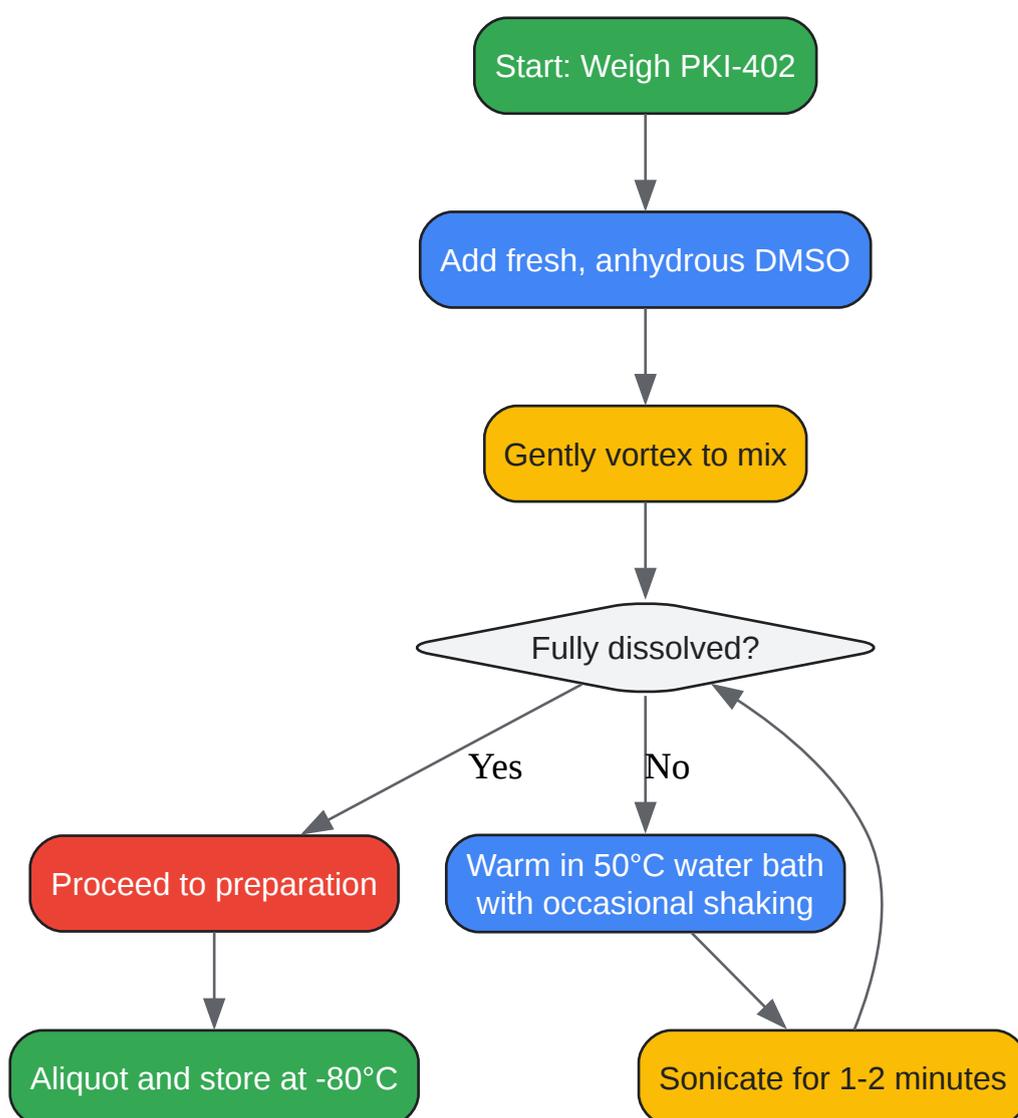
A primary cause of solubility problems is **hygroscopic DMSO** (DMSO that has absorbed moisture from the air), which significantly reduces its dissolving capability [3] [4].

- **Use Fresh, Dry DMSO:** Always use a newly opened, anhydrous DMSO container for preparing **PKI-402** stock solutions. Ensure the bottle is tightly sealed after use [3] [4].

- **Apply Gentle Heat and Sonication:** If the compound does not dissolve fully at room temperature, warm the vial gently in a **50°C water bath**. Follow this with a brief period of **sonication** to aid dissolution [3] [4].
- **Prepare Fresh Stock Solutions:** Due to stability concerns, prepare small, aliquoted stock solutions and store them at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles [1] [4].

Experimental Protocol for In Vitro Assays

This protocol outlines the steps for preparing a **PKI-402** working solution for cell-based assays, incorporating the troubleshooting steps above.



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- **Preparation of 10 mM Stock Solution**

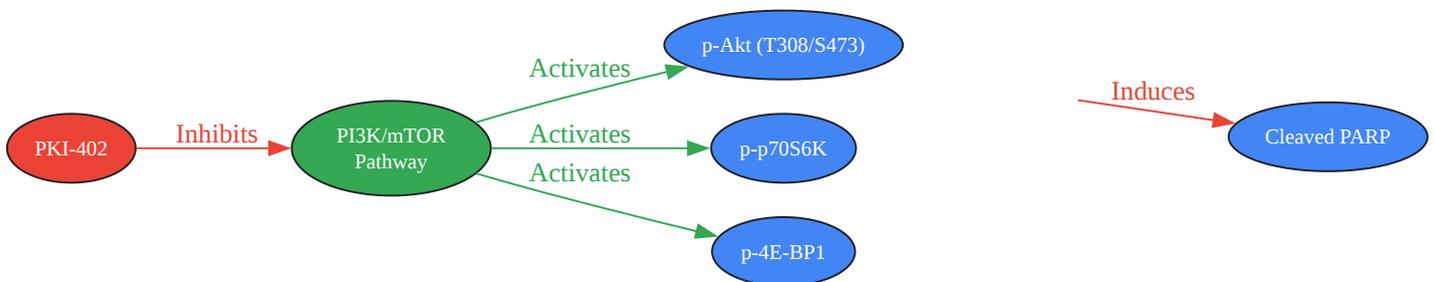
- Weigh 5.7 mg of **PKI-402**.
- Add 1.0 mL of **fresh, anhydrous DMSO** directly to the vial.
- Gently vortex the mixture until the powder is fully dissolved. If necessary, follow the warming and sonication steps in the diagram above.
- Once dissolved, aliquot the solution into small, single-use tubes and store them at **-80°C** to maintain stability [1] [4].

- **Preparation of Working Concentration for Cell Treatment**

- Thaw a stock solution aliquot on ice.
- Dilute the stock solution into pre-warmed cell culture medium to achieve the desired final concentration (e.g., in the low nanomolar to micromolar range, depending on the assay) [2] [3].
- For a **1 μM final concentration** from a 10 mM stock, add 1 μL of stock per 10 mL of culture medium.
- Note that the final concentration of DMSO in cell culture should typically not exceed 0.1% to avoid cytotoxicity [2] [3].

Key Technical Specifications

PKI-402 is a potent, ATP-competitive dual inhibitor targeting all class I PI3K isoforms (α , β , δ , γ) and mTOR.



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- **Targets and Potency:** **PKI-402** inhibits PI3K α , mTOR, PI3K β , PI3K δ , and PI3K γ with IC50 values of 2, 3, 7, 14, and 16 nM, respectively. It remains potent against common PI3K α mutants (E545K and H1047R) [1] [2] [4].

- **Cellular and In Vivo Activity:** It inhibits growth in various human tumor cell lines (breast, glioma, lung) and shows antitumor efficacy in xenograft models, often causing tumor regression in sensitive lines like MDA-MB-361 [1] [2] [4].

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References

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5. | dual pan-PI3K/mTOR inhibitor | CAS 1173204-81-3 | Buy... PKI 402 [invivochem.com]

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